

An In-depth Technical Guide to the Ethnobotanical Uses of Robinin-Containing Plants

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Compound of Interest

Compound Name: *Robinin*

Cat. No.: *B1680710*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Robinin, a flavonoid glycoside primarily found in plants of the Robinia genus, has a rich history of use in traditional medicine. This technical guide provides a comprehensive overview of the ethnobotanical applications of **Robinin**-containing plants, with a focus on Robinia pseudoacacia (Black Locust). It delves into the quantitative analysis of **Robinin** in various plant parts, details experimental protocols for its extraction and purification, and elucidates the molecular signaling pathways through which it exerts its pharmacological effects. This document is intended to serve as a foundational resource for researchers and professionals in the fields of ethnobotany, pharmacology, and drug development, facilitating further scientific exploration and the potential for novel therapeutic applications.

Ethnobotanical Uses of Robinin-Containing Plants

Historically, various parts of Robinia pseudoacacia have been utilized in traditional medicine for a wide range of ailments. The flowers, in particular, are a prominent feature in ethnobotanical practices.

Traditional Preparations and Uses:

- **Respiratory Ailments:** An infusion of the flowers has been traditionally used to treat coughs, bronchitis, and sore throats.
- **Digestive Complaints:** The flowers have also been employed to alleviate symptoms of indigestion and to act as an antispasmodic.
- **Diuretic and Laxative:** Certain preparations using the plant have been noted for their diuretic and laxative properties.
- **Anti-inflammatory and Antiseptic:** Poultices and washes made from the leaves and bark have been applied topically for their perceived anti-inflammatory and antiseptic effects on wounds and skin irritations.
- **Food and Beverage:** The flowers of *Robinia pseudoacacia* are edible and have been used to make jams, syrups, and teas. In some cultures, a syrup made from the flowers is used as a calming agent and to promote general well-being.

It is crucial to note that while the flowers are generally considered safe for consumption in moderate amounts, other parts of the plant, particularly the bark, leaves, and seeds, contain toxic compounds and their internal use is not recommended without proper processing and expert guidance.

Quantitative Analysis of Robinin

The concentration of **Robinin** can vary significantly between different parts of the plant and even depending on the geographical location and time of harvest. The table below summarizes the available quantitative data on **Robinin** and related compounds in *Robinia pseudoacacia*.

Plant Part	Compound	Concentration	Method of Analysis	Reference
Flowers	Robinin	1.7% by weight	HPLC	[1]
Flowers (Methanol Extract)	Total Identified Phenolic Compounds	32.74 mg/g DW	LC-MS	[2]
Leaves (Ethanollic Extract)	Total Identified Phenolic Compounds	52.72 mg/g DW	LC-MS	[2]
Leaves	Robinin	< 0.01 mg/mL (below detectable limit)	Not specified	[3]
Bark	Robinin	< 0.01 mg/mL (below detectable limit)	Not specified	[3]

DW: Dry Weight

Experimental Protocols

Extraction of Robinin from Robinia pseudoacacia Flowers (Ultrasound-Microwave Synergistic Method)

This protocol is based on a patented method for efficient extraction of **Robinin**.

Materials and Equipment:

- Dried Robinia pseudoacacia flowers
- 60-70% Ethanol
- Ultrasound-microwave synergistic extraction device
- Centrifuge

- Rotary evaporator
- Alumina for column chromatography
- Methanol

Procedure:

- Preparation of Plant Material: Dry the Robinia pseudoacacia flowers and grind them into a fine powder.
- Extraction:
 - To the powdered flowers, add 60-70% ethanol in a 1:10 solid-to-liquid ratio.
 - Subject the mixture to ultrasound-microwave synergistic extraction. The patent suggests an ultrasonic power of 400W and a microwave power of 500-600W for 2-3 hours.
 - After extraction, centrifuge the mixture to separate the supernatant.
- Concentration: Concentrate the supernatant using a rotary evaporator to obtain a crude extract.
- Purification by Column Chromatography:
 - Dissolve the crude extract in a minimal amount of the mobile phase.
 - Pack a chromatography column with alumina.
 - Load the dissolved extract onto the column.
 - Elute the column with an appropriate solvent system (the patent does not specify the exact mobile phase, but typically a gradient of ethanol in a non-polar solvent would be used).
 - Collect the fractions containing **Robinin**.
- Recrystallization:
 - Combine the **Robinin**-rich fractions and concentrate them under vacuum.

- Recrystallize the obtained solid from a mixture of ethanol and methanol to yield purified **Robinin**.

Quantification of Robinin using High-Performance Liquid Chromatography (HPLC)

This is a general protocol that can be adapted for the quantification of **Robinin**.

Materials and Equipment:

- HPLC system with a UV detector
- C18 reversed-phase column
- **Robinin** standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other suitable acid for pH adjustment
- Syringe filters (0.45 µm)

Procedure:

- Preparation of Standard Solutions: Prepare a stock solution of **Robinin** standard in methanol. From the stock solution, prepare a series of calibration standards of known concentrations.
- Preparation of Sample Solution:
 - Accurately weigh the extracted and dried plant material.
 - Dissolve the extract in a known volume of methanol or the mobile phase.
 - Filter the solution through a 0.45 µm syringe filter before injection.

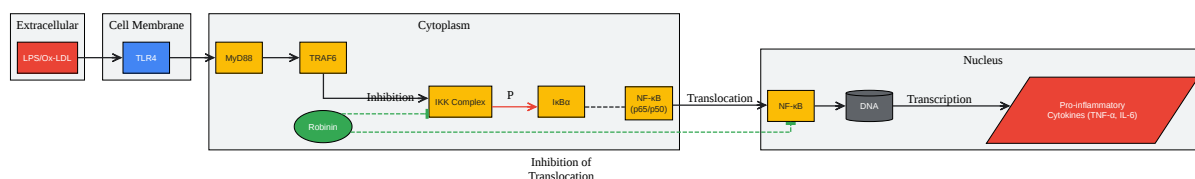
- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile and water (acidified with formic acid, e.g., 0.1%) is commonly used. A typical gradient might start with a lower concentration of acetonitrile and increase over time.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25-30 °C
 - Detection Wavelength: **Robinin** has a UV absorbance maximum around 265 nm and 350 nm. The exact wavelength should be optimized based on the standard.
 - Injection Volume: 10-20 µL
- Analysis:
 - Inject the standard solutions to create a calibration curve (peak area vs. concentration).
 - Inject the sample solution.
 - Identify the **Robinin** peak in the sample chromatogram by comparing its retention time with that of the standard.
 - Quantify the amount of **Robinin** in the sample by using the calibration curve.

Signaling Pathways and Molecular Mechanisms

Robinin exerts its biological effects through the modulation of several key signaling pathways, primarily related to inflammation and oxidative stress.

Inhibition of the TLR/NF-κB Signaling Pathway

Robinin has been shown to inhibit the inflammatory response by targeting the Toll-like receptor (TLR) signaling pathway, which leads to the activation of the transcription factor NF-κB.

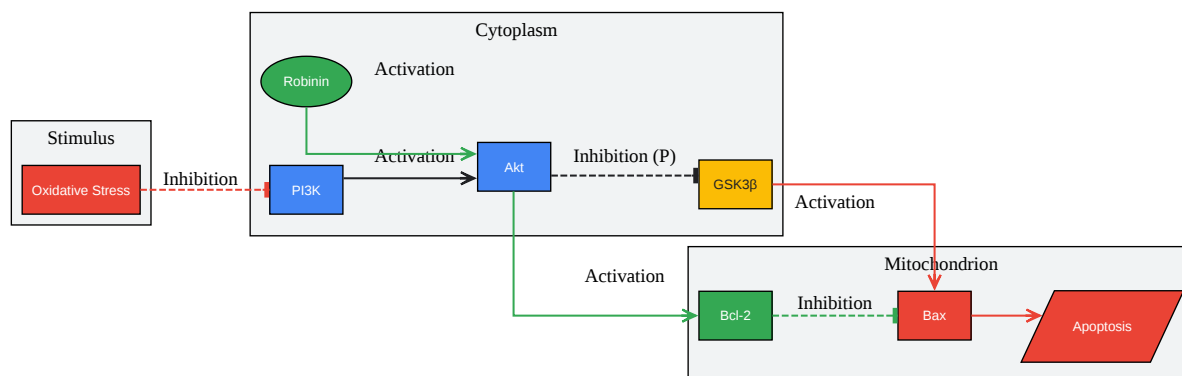


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Robinin's inhibition of the NF-κB inflammatory pathway.

Modulation of the Akt/GSK3β Signaling Pathway

Robinin has demonstrated protective effects against oxidative stress-induced apoptosis by modulating the Akt/GSK3β signaling pathway.

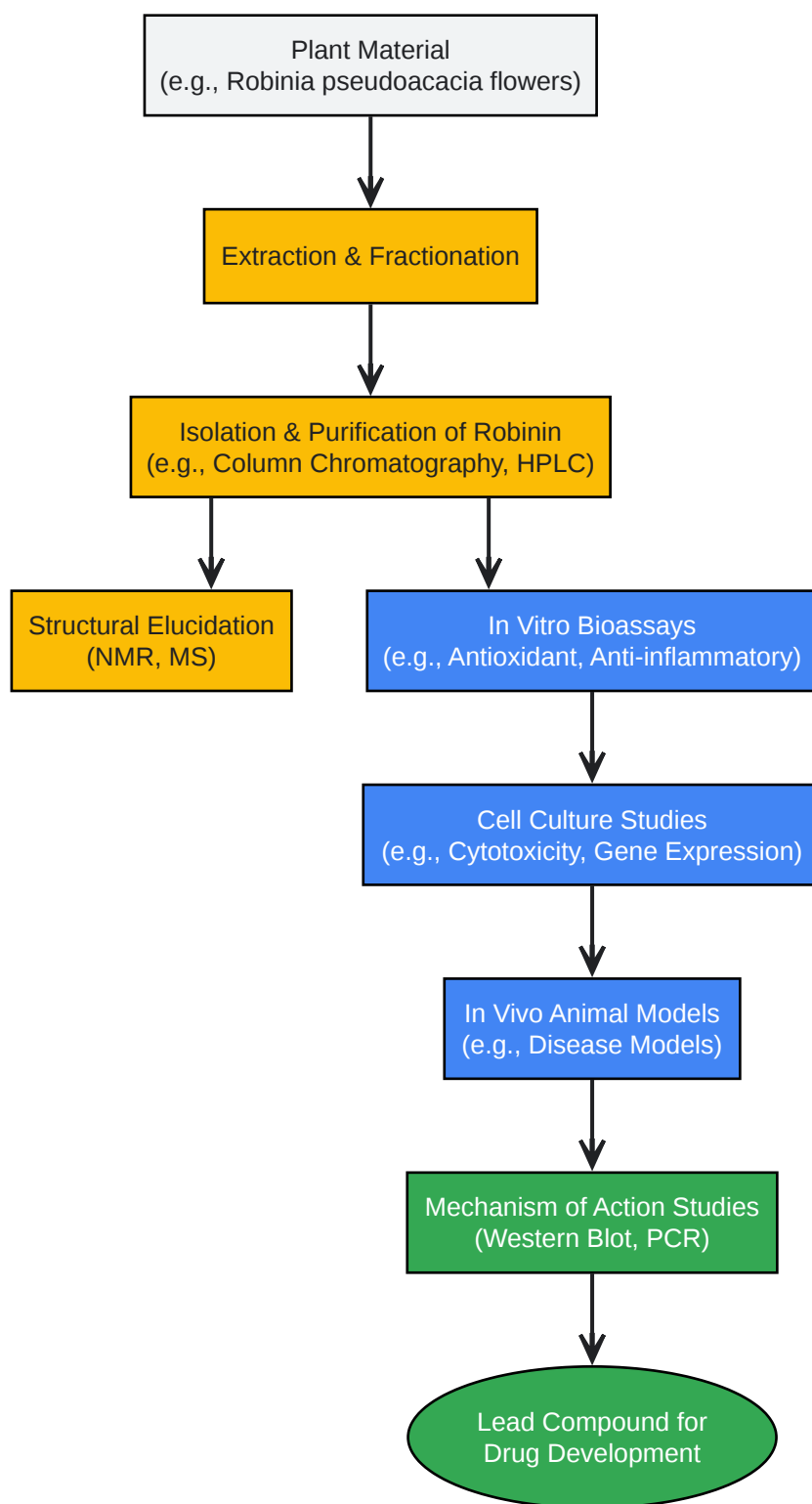


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Robinin's protective role via the Akt/GSK3 β pathway.

Experimental Workflow for Investigating Robinin's Bioactivity

A typical workflow for investigating the ethnobotanical claims and pharmacological activity of **Robinin** is outlined below.



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A generalized workflow for **Robinin** research.

Conclusion

The ethnobotanical uses of **Robinin**-containing plants, particularly *Robinia pseudoacacia*, provide a valuable starting point for modern pharmacological research. The quantifiable presence of **Robinin** in the flowers, coupled with its demonstrated anti-inflammatory and antioxidant activities through well-defined signaling pathways, underscores its potential as a source for novel therapeutic agents. This guide has synthesized the current knowledge on the traditional uses, quantitative analysis, experimental protocols, and molecular mechanisms of **Robinin**. Further research is warranted to fully elucidate its therapeutic potential, optimize extraction and purification processes, and conduct comprehensive preclinical and clinical studies. This will be crucial for translating the rich ethnobotanical heritage of **Robinin**-containing plants into evidence-based medical applications.

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